

Technical Analysis: Spectral Characterization of Diethyl (2,5-Difluorophenyl)phosphonate

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Compound of Interest

Compound Name: Diethyl (2,5-Difluorophenyl)phosphonate
Cat. No.: B13695743

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Executive Summary & Structural Context

Diethyl (2,5-difluorophenyl)phosphonate is a specialized building block often employed in the synthesis of phosphatase inhibitors and bioisosteres of phosphate esters. Its structural integrity is defined by the interplay between the electron-withdrawing fluorine substituents and the phosphonate core.

Molecular Formula:

Molecular Weight: 250.18 g/mol

The NMR analysis of this compound is non-trivial due to the presence of three spin-active nuclei (

,

,

) with 100% natural abundance, creating a complex higher-order spin system.

Synthesis Context (The Hirao Coupling)

While traditional Arbuzov reactions often fail with aryl halides, this compound is most reliably synthesized via Palladium-catalyzed Hirao coupling. This context is vital for spectral analysis, as trace contaminants (e.g., unreacted diethyl phosphite or homocoupled biaryls) must be distinguished from the product.

NMR Spectroscopy: The Primary Anchor

The

nucleus provides the most diagnostic signal for confirmation. Unlike proton NMR, the phosphorus spectrum is generally decoupled from protons (

) but will remain coupled to the fluorine atoms on the aromatic ring.

Predicted Spectral Parameters

Parameter	Value / Range	Mechanistic Rationale
Chemical Shift ()	+10.0 to +16.0 ppm	Aryl phosphonates typically resonate in this region (referenced to 85%). The electron-withdrawing fluorines generally cause a slight upfield shift compared to the non-fluorinated parent (Diethyl phenylphosphonate +17 ppm) due to shielding effects.
Multiplicity	Doublet of Doublets (dd)	The phosphorus nucleus couples to two chemically non-equivalent fluorine atoms: (C2) and (C5).
Coupling Constants	Hz Hz	The coupling to the ortho-fluorine (C2) is through-space and through-bond, resulting in a large splitting. The meta-fluorine (C5) coupling is significantly weaker.

Experimental Protocol: Acquisition

- Solvent:

(preferred for resolution) or

.

- Frequency: Operate at

162 MHz (corresponding to a 400 MHz

instrument) to resolve the

splitting clearly.

- Pulse Sequence:zgpg30 (inverse gated decoupling) is recommended if integration is required to quantify purity against internal standards. For routine ID, standard proton-decoupled sequences suffice.

NMR Spectroscopy: Detailed Assignment

The proton spectrum is divided into two distinct regions: the aliphatic ethoxy region and the complex aromatic region.

A. The Ethoxy Chain (Aliphatic Region)

The diethyl phosphonate moiety exhibits a characteristic splitting pattern due to coupling.

Moiety	Shift ()	Multiplicity	Coupling Analysis
	1.30 - 1.40 ppm	Triplet (t)	Split only by the vicinal methylene protons (Hz).
	4.10 - 4.25 ppm	Multiplet (dq or pentet-like)	These protons couple to the methyl group (Hz) AND the phosphorus nucleus (Hz). This often appears as a "quintet" or a complex multiplet.

B. The Aromatic Region (6.5 - 8.0 ppm)

The aromatic protons (H3, H4, H6) form a higher-order system. They are split by:

- Viscinal/Meta Protons (

)

- Ring Fluorines (

)

- Phosphorus (

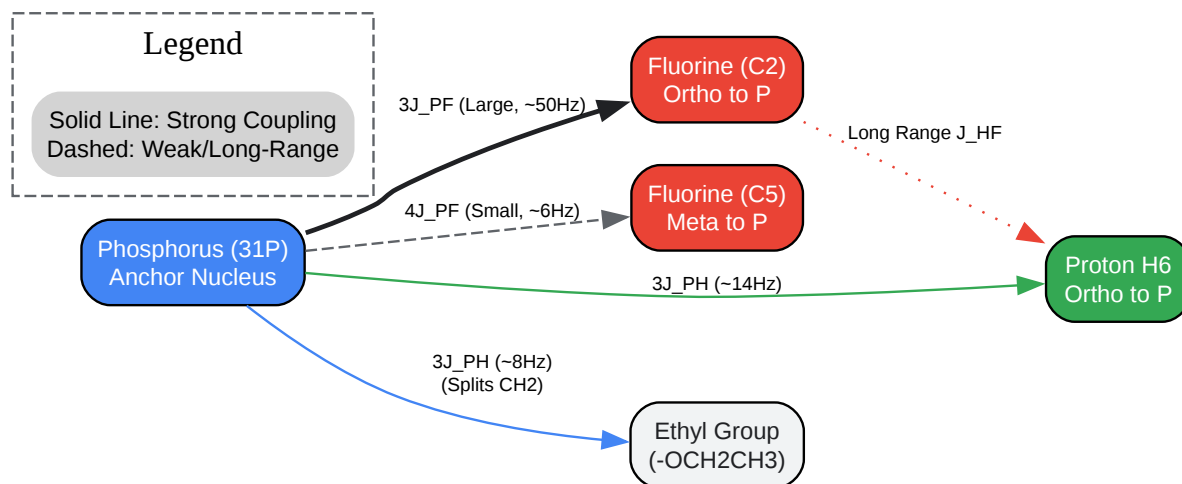
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Assignment Strategy:

- H6 (Ortho to P, Meta to F5): typically the most downfield aromatic signal (7.5 - 7.8 ppm). It shows a large coupling (13-15 Hz) and a smaller coupling.
- H3 & H4: These appear further upfield (6.8 - 7.3 ppm) as complex multiplets.
 - H3 is flanked by two Fluorines (Ortho to F2, Meta to F5), leading to complex "roofing" effects.
 - H4 is Ortho to F5 and Meta to F2.

Visualization of Spin Coupling Networks

The following diagram illustrates the connectivity and the specific J-coupling pathways that define the spectral splitting patterns.

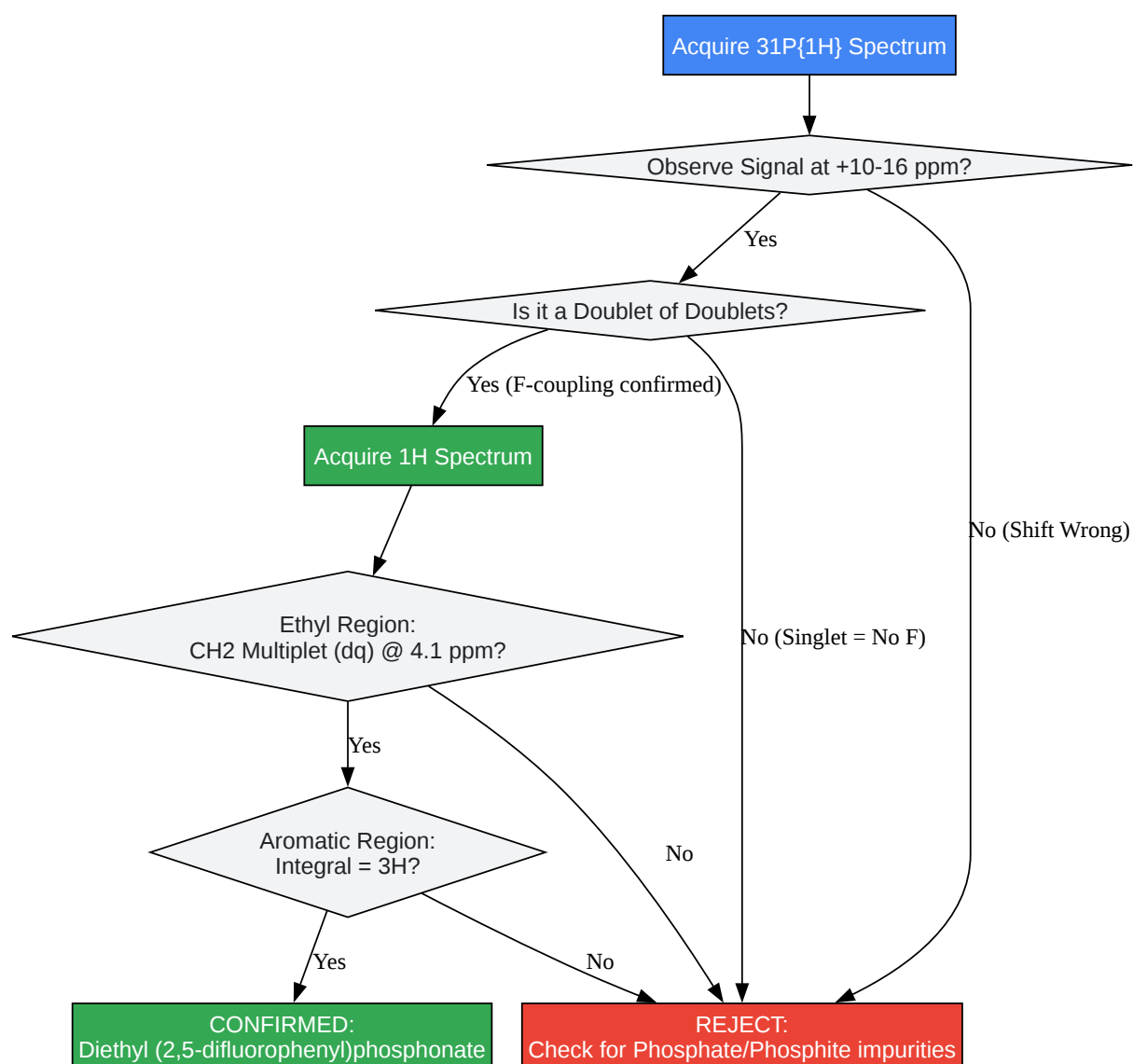


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Caption: Figure 1. Spin-spin coupling network showing the dominant interactions defining the multiplet structures in ³¹P and ¹H NMR.

Experimental Validation Workflow

To confirm the identity of the compound without a reference standard, follow this self-validating logic flow:



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Caption: Figure 2. Logic gate workflow for spectral confirmation of the target phosphonate.

References

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